

commercial availability of 2-(2-propynylthio)ethylamine

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Ethylamine, 2-(2-propynylthio)-

Cat. No.: B12048736

[Get Quote](#)

Technical Guide: 2-(2-propynylthio)ethylamine

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of 2-(2-propynylthio)ethylamine, a specialty chemical with potential applications in pharmaceutical research and development. Due to its limited commercial availability, this guide also outlines pathways for its acquisition through custom synthesis and provides a representative synthetic protocol based on established chemical principles.

Commercial Availability

Direct commercial availability of 2-(2-propynylthio)ethylamine (CAS No. 15214-83-2) is limited. Researchers seeking to acquire this compound have two primary options:

- **Direct Sourcing:** A limited number of specialized chemical suppliers may list this compound. One such potential supplier is UkrOrgSynthesis Ltd[1]. It is recommended to contact them directly to confirm availability, purity, and lead times.
- **Custom Synthesis:** For researchers requiring specific quantities or purities not readily available, custom synthesis is a viable alternative. Several companies specialize in the custom synthesis of a wide range of organic compounds. Enamine is one such company that offers multistep organic synthesis services and can be contracted to produce 2-(2-propynylthio)ethylamine to desired specifications.

Physicochemical Data

While specific experimental data for 2-(2-propynylthio)ethylamine is not widely published, its basic properties can be calculated based on its structure.

Property	Value	Source
Molecular Formula	C ₅ H ₉ NS	Calculated
Molecular Weight	115.20 g/mol	Calculated
CAS Number	15214-83-2	Assigned

Representative Synthetic Protocol

The following is a representative, two-step experimental protocol for the synthesis of 2-(2-propynylthio)ethylamine. This protocol is based on general and well-established reactions for the synthesis of similar thioethers and amines.

Step 1: Synthesis of S-(prop-2-yn-1-yl) ethanethioate

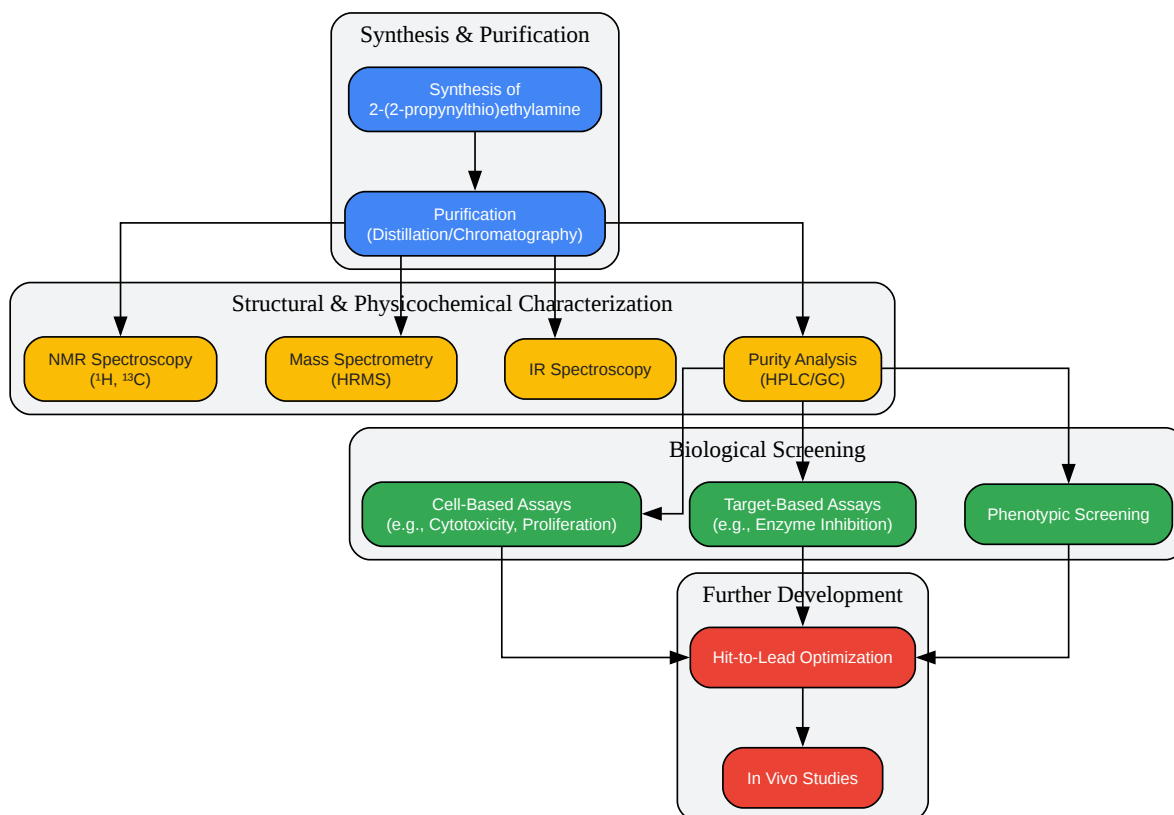
- **Reaction Setup:** In a three-necked round-bottom flask equipped with a magnetic stirrer, a dropping funnel, and a nitrogen inlet, dissolve potassium thioacetate (1.1 equivalents) in anhydrous acetone.
- **Addition of Propargyl Bromide:** Cool the solution to 0°C in an ice bath. Add propargyl bromide (1.0 equivalent) dropwise from the dropping funnel over a period of 30 minutes, ensuring the temperature does not exceed 5°C.
- **Reaction:** After the addition is complete, allow the reaction mixture to warm to room temperature and stir for 12-16 hours.
- **Work-up:** Monitor the reaction by thin-layer chromatography (TLC). Upon completion, filter the reaction mixture to remove the potassium bromide precipitate. Concentrate the filtrate under reduced pressure to obtain the crude S-(prop-2-yn-1-yl) ethanethioate.
- **Purification:** Purify the crude product by vacuum distillation or column chromatography on silica gel.

Step 2: Synthesis of 2-(2-propynylthio)ethylamine

- **Reaction Setup:** In a round-bottom flask, dissolve the purified S-(prop-2-yn-1-yl) ethanethioate (1.0 equivalent) in a suitable solvent such as methanol.
- **Hydrolysis and Amination:** Add a solution of aqueous ammonia (excess, e.g., 10 equivalents) to the flask.
- **Reaction:** Stir the reaction mixture at room temperature for 24-48 hours. Monitor the progress of the reaction by TLC.
- **Work-up:** Once the reaction is complete, concentrate the mixture under reduced pressure to remove the solvent and excess ammonia.
- **Extraction:** Dissolve the residue in water and extract the product with a suitable organic solvent (e.g., dichloromethane or ethyl acetate).
- **Purification:** Dry the combined organic extracts over anhydrous sodium sulfate, filter, and concentrate under reduced pressure. Purify the resulting crude 2-(2-propynylthio)ethylamine by vacuum distillation or column chromatography.

Proposed Experimental Workflow for Characterization

For a novel or newly synthesized compound like 2-(2-propynylthio)ethylamine, a systematic workflow is essential to characterize its properties and potential biological activity.

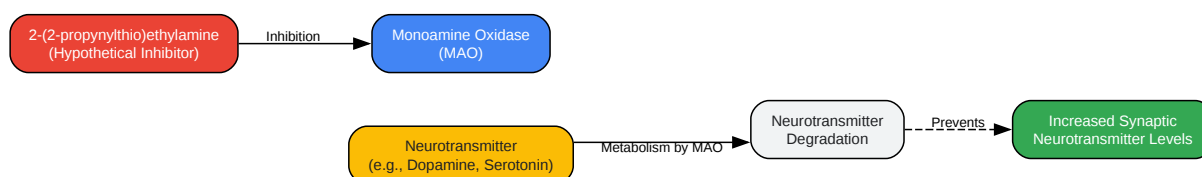


[Click to download full resolution via product page](#)

Caption: A logical workflow for the synthesis, characterization, and biological evaluation of 2-(2-propynylthio)ethylamine.

Potential Signaling Pathway Interaction (Hypothetical)

Given the structural motifs present in 2-(2-propynylthio)ethylamine (a primary amine and a propargyl group), it could hypothetically be investigated for its role in pathways involving monoamine oxidases (MAOs) or as a building block for more complex molecules that target specific signaling cascades. The propargyl group is a known feature in some MAO inhibitors.



[Click to download full resolution via product page](#)

Caption: A hypothetical signaling pathway illustrating the potential mechanism of action of a propargyl-containing compound as a MAO inhibitor.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 2-(prop-2-ynylthio)ethanamine [m.chemicalbook.com]
- To cite this document: BenchChem. [commercial availability of 2-(2-propynylthio)ethylamine]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b12048736#commercial-availability-of-2-2-propynylthio-ethylamine\]](https://www.benchchem.com/product/b12048736#commercial-availability-of-2-2-propynylthio-ethylamine)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com